

Essential Safety and Logistical Information for Handling Glycid-amide-13C3

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Compound of Interest

Compound Name: Glycidamide-13C3

Cat. No.: B561929

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous compounds like **Glycidamide-13C3**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Glycidamide-13C3, a stable isotope-labeled version of glycidamide, is primarily used in research. While the isotopic labeling does not alter its chemical reactivity, it is crucial to handle this compound with the same precautions as its unlabeled counterpart, which is classified as a suspected carcinogen and mutagen.

Physical and Chemical Properties

Property	Value
Molecular Formula	(¹³ C) ₃ H ₅ NO ₂
Molecular Weight	90.06 g/mol [1] [2]
Appearance	Pale orange, hygroscopic crystalline solid [3]
Solubility	Soluble in water, acetone, and dichloromethane [3]
Melting Point	32-34°C [3]
Boiling Point	125°C @ 25 mmHg
Decomposition Temperature	175°C

Hazard Identification and Personal Protective Equipment (PPE)

Glycidamide is classified as toxic if swallowed, harmful in contact with skin or if inhaled, causes serious eye irritation, and may cause genetic defects and cancer. Therefore, stringent adherence to safety protocols is mandatory.

Required Personal Protective Equipment (PPE):

- **Eye Protection:** ANSI Z87.1-compliant safety glasses are the minimum requirement. For procedures with a risk of splashing or aerosol generation, splash goggles are necessary.
- **Body Protection:** A chemically-compatible laboratory coat that fully extends to the wrists is required. For tasks with a higher risk of exposure, a chemically-resistant apron and disposable sleeves should be worn.
- **Hand Protection:** Chemically resistant gloves are mandatory. Given the high toxicity, double gloving is strongly recommended. Disposable gloves should be discarded immediately after use or any known contact with the chemical.
- **Respiratory Protection:** All handling of solid **Glycidamide-13C3** or its solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or aerosols. If work outside a fume hood is unavoidable, an appropriate respirator (N95 or higher) must be used after an exposure assessment by a Chemical Hygiene Officer.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Glycidamide-13C3** in a laboratory setting.

- **Designated Area:** All work with **Glycidamide-13C3** must be conducted in a designated area, such as a chemical fume hood, clearly marked with a warning sign indicating the presence of a carcinogen.
- **Preparation:** Before handling the compound, ensure all necessary PPE is correctly worn. Cover the work surface with disposable absorbent bench paper to contain any potential spills.

- **Weighing:** Do not weigh solid **Glycidamide-13C3** directly on a balance in the open lab. Instead, use the tare method within a fume hood: add the chemical to a pre-weighed, sealed container. The sealed container can then be re-weighed outside the hood.
- **Solution Preparation:** When preparing solutions, add the solid **Glycidamide-13C3** to the solvent slowly and carefully within the fume hood to avoid splashing or aerosol generation.
- **Storage:** Store **Glycidamide-13C3** in a tightly sealed, clearly labeled container in a designated, secure, and well-ventilated area, away from incompatible materials such as acids, bases, strong oxidizing agents, and metals. It should be kept refrigerated and protected from light, air, and moisture.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces.

Disposal Plan: Step-by-Step Waste Management

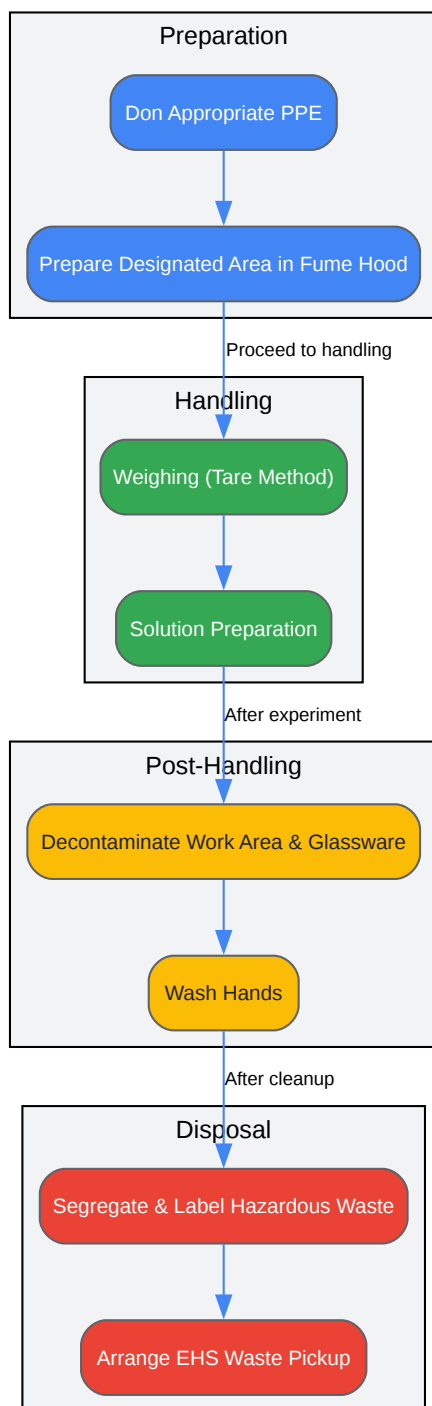
Proper disposal of **Glycidamide-13C3** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Waste Segregation:** All disposable items that have come into contact with **Glycidamide-13C3**, including gloves, bench paper, and pipette tips, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Solid Waste:** Unused solid **Glycidamide-13C3** should be disposed of as hazardous chemical waste in its original or a suitable sealed container.
- **Liquid Waste:** Solutions containing **Glycidamide-13C3** must be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of this waste down the drain.
- **Decontamination of Glassware:** Reusable glassware should be decontaminated. A common procedure involves rinsing with a suitable solvent (such as methanol or ethanol) three times. The rinsate must be collected as hazardous waste. After rinsing, the glassware can be washed with soap and water.
- **Waste Pickup:** Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all institutional and local regulations

for hazardous waste disposal.

Experimental Workflow for Safe Handling

Safe Handling Workflow for Glycidamide-13C3



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Caption: Workflow for the safe handling of **Glycidamide-13C3** from preparation to disposal.

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